

In-Depth Technical Guide: 2',2,2-Trimethylpropiophenone (CAS No. 2041-37-4)

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Compound of Interest

Compound Name: 2',2,2-
TRIMETHYLPROPIOPHENONE

Cat. No.: B1312041

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2',2,2-trimethylpropiophenone** (CAS No. 2041-37-4), consolidating available chemical data, outlining general experimental procedures, and addressing safety and handling protocols. This document is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

Chemical Identity and Physical Properties

2',2,2-Trimethylpropiophenone, also known by its IUPAC name 2,2-dimethyl-1-(2-methylphenyl)propan-1-one, is a substituted aromatic ketone.^[1] Its chemical structure features a phenyl ring substituted with a methyl group at the ortho position, and a pivaloyl group attached to the carbonyl carbon. The presence of the sterically demanding tert-butyl group adjacent to the carbonyl function is a key structural feature that influences its chemical and physical characteristics.

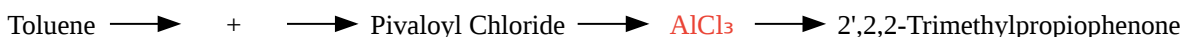
While specific, experimentally determined physical property data for **2',2,2-trimethylpropiophenone** are not readily available in the public domain, the following table summarizes its fundamental chemical identifiers.

Table 1: Chemical and Physical Properties of **2',2,2-Trimethylpropiophenone**

Property	Value
CAS Number	2041-37-4
Molecular Formula	C ₁₂ H ₁₆ O
Molecular Weight	176.26 g/mol
IUPAC Name	2,2-dimethyl-1-(2-methylphenyl)propan-1-one[1]
Synonyms	t-butyl o-tolyl ketone, 2,2-dimethyl-1-o-tolyl-propan-1-one[1]
Boiling Point	Data not available
Melting Point	Data not available
Density	Data not available
Solubility	Data not available

Synthesis and Purification

The synthesis of **2',2,2-trimethylpropiophenone** can be achieved through a Friedel-Crafts acylation reaction. This well-established method involves the electrophilic substitution of an acyl group onto an aromatic ring. In this case, toluene serves as the aromatic substrate and pivaloyl chloride as the acylating agent, with a Lewis acid catalyst such as aluminum chloride (AlCl₃).



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Caption: Synthesis of **2',2,2-trimethylpropiophenone**.

General Experimental Protocol for Friedel-Crafts Acylation

A general procedure for the synthesis of **2',2,2-trimethylpropiophenone** is detailed below.

Note: This is a generalized protocol and may require optimization.

Materials:

- Toluene
- Pivaloyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM) or other suitable solvent
- Hydrochloric acid (concentrated)
- Ice
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap for HCl.
- Under an inert atmosphere (e.g., nitrogen or argon), charge the flask with anhydrous DCM and AlCl_3 .
- Cool the stirred suspension in an ice bath.
- Add toluene to the flask.
- Add pivaloyl chloride dropwise from the dropping funnel to the reaction mixture.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated HCl to quench the reaction and decompose the aluminum complex.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with DCM.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Analytical Characterization

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **2',2,2-trimethylpropiophenone**.

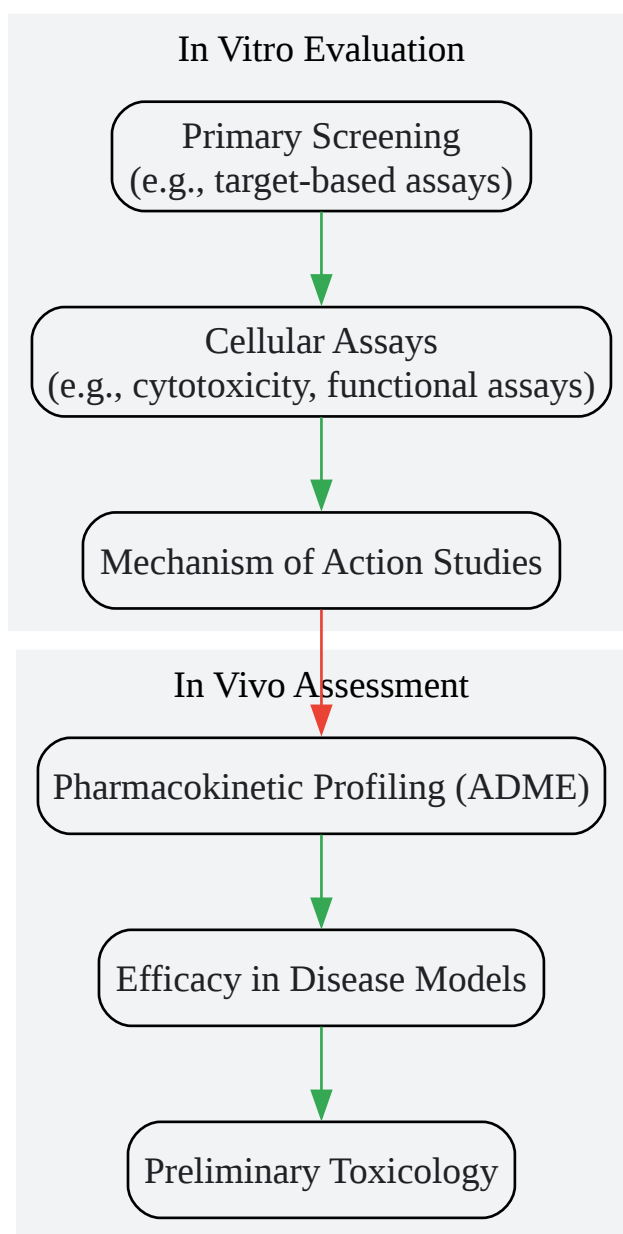
Table 2: Analytical Methods

Technique	Expected Observations
^1H NMR	Signals corresponding to the aromatic protons of the tolyl group, a singlet for the nine protons of the tert-butyl group, and a singlet for the three protons of the methyl group on the phenyl ring.
^{13}C NMR	Resonances for the carbonyl carbon, the quaternary carbon and methyl carbons of the tert-butyl group, and the aromatic carbons of the tolyl moiety.
GC-MS	A molecular ion peak corresponding to the molecular weight of the compound, along with a characteristic fragmentation pattern.
FTIR	A strong absorption band in the region of 1680-1700 cm^{-1} characteristic of an aryl ketone carbonyl stretch.

Biological Activity and Applications in Drug Development

Currently, there is a lack of publicly available data on the biological activity of **2',2,2-trimethylpropiophenone** and its potential applications in drug development. While the broader class of propiophenone derivatives has been explored for various pharmacological properties, the specific substitution pattern of this molecule necessitates dedicated screening to ascertain its biological profile.

A general workflow for the initial assessment of a novel compound's biological potential is illustrated below.



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Caption: A generalized workflow for pharmacological screening.

Safety, Handling, and Storage

Based on the available Safety Data Sheet (SDS), **2',2,2-trimethylpropiophenone** presents the following hazards and requires appropriate handling procedures.^[1]

- **Hazard Identification:** The substance is classified as harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[1]
- **Handling Precautions:** Work should be conducted in a well-ventilated area. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn.[1] Direct contact with skin and eyes, and inhalation of vapors should be avoided.[1]
- **Storage Conditions:** The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated location.[1]
- **Disposal:** All waste materials should be disposed of in accordance with local, state, and federal regulations.[1]

This technical guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment before handling this chemical. Always refer to the most current Safety Data Sheet provided by the supplier.

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References

- 1. echemi.com [echemi.com]
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